

2-(4-Chlorophenoxy)nicotinic acid biological activity

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Compound of Interest

Compound Name: 2-(4-Chlorophenoxy)nicotinic acid

CAS No.: 51362-37-9

Cat. No.: B1297117

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An In-depth Technical Guide to the Biological Activity of **2-(4-Chlorophenoxy)nicotinic Acid**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the known and hypothesized biological activities of **2-(4-Chlorophenoxy)nicotinic acid**. As a derivative of the well-established pharmacologically active molecule, nicotinic acid (Niacin, Vitamin B3), this compound presents a compelling subject for research in metabolic diseases and beyond. This document synthesizes information on its chemical properties, plausible synthetic routes, and predicted mechanisms of action based on the extensive data available for its parent compound. Furthermore, it offers detailed, field-proven experimental protocols for researchers to validate these hypothesized activities, focusing on assays for G protein-coupled receptor activation and in vitro lipolysis. The guide is intended to serve as a foundational resource for scientists investigating the therapeutic potential of novel nicotinic acid derivatives.

Introduction and Chemical Profile

2-(4-Chlorophenoxy)nicotinic acid is a derivative of pyridine-3-carboxylic acid, commonly known as nicotinic acid. The introduction of a 4-chlorophenoxy group at the 2-position of the pyridine ring significantly alters the molecule's physicochemical properties, such as lipophilicity and electronic distribution, which can in turn influence its biological activity, metabolic stability, and pharmacokinetic profile.

The parent compound, nicotinic acid, is a vital nutrient and a precursor to the essential coenzymes nicotinamide adenine dinucleotide (NAD) and nicotinamide adenine dinucleotide phosphate (NADP).[1][2][3] These coenzymes are central to cellular metabolism, participating in hundreds of redox reactions critical for energy production, DNA repair, and anabolic processes.[3][4] At pharmacological doses, nicotinic acid is a well-documented lipid-modifying agent used in the treatment of dyslipidemia.[2][4]

Chemical Properties of **2-(4-Chlorophenoxy)nicotinic acid**:

Property	Value	Source
IUPAC Name	2-(4-chlorophenoxy)pyridine-3-carboxylic acid	PubChem[5]
Molecular Formula	C ₁₂ H ₈ ClNO ₃	PubChem[5]
Molecular Weight	249.65 g/mol	PubChem[5]

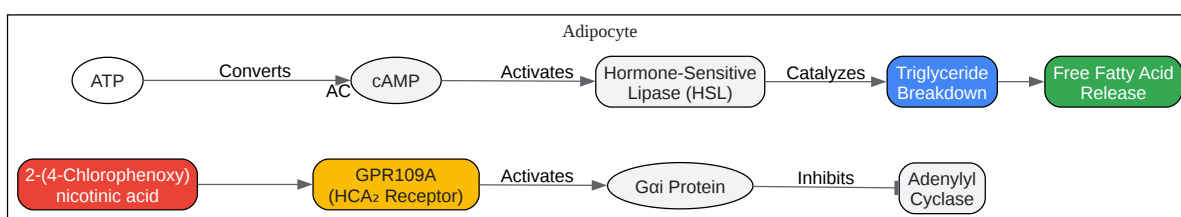
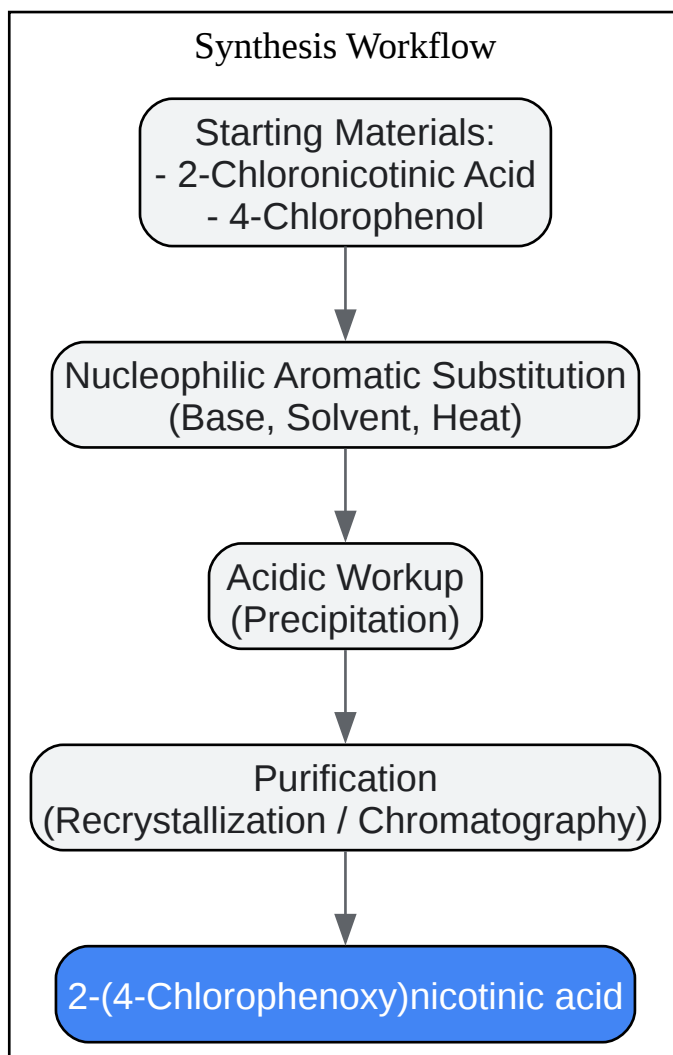
| CAS Number | 51362-37-9 | [PubChem\[5\]](#) |

Synthesis and Characterization

The synthesis of **2-(4-Chlorophenoxy)nicotinic acid** typically proceeds via a nucleophilic aromatic substitution reaction. The critical starting material is 2-chloronicotinic acid, an important intermediate in the synthesis of various pharmaceuticals and agrochemicals.[6]

General Synthetic Workflow: The primary route involves the reaction of 2-chloronicotinic acid with 4-chlorophenol in the presence of a suitable base (e.g., potassium carbonate) and often a copper catalyst in a high-boiling-point solvent like dimethylformamide (DMF). The reaction is

driven by the displacement of the chloride at the 2-position of the electron-deficient pyridine ring by the phenoxide ion.



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